

Essential Safety and Disposal Procedures for Sal003

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Compound of Interest

Compound Name: Sal003

Cat. No.: B3423416

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This document provides critical safety, handling, and disposal protocols for **Sal003** (CAS: 1164470-53-4). Adherence to these guidelines is essential to ensure a safe laboratory environment and compliance with regulatory standards.

Chemical and Physical Properties


Sal003 is a potent, cell-permeable inhibitor of eukaryotic translation initiation factor 2 alpha (eIF2 α) phosphatase.[1] It is an analog of Salubrinal with enhanced aqueous solubility.[2]

Property	Value	Source
CAS Number	1164470-53-4	[3]
Molecular Formula	C ₁₈ H ₁₅ Cl ₄ N ₃ OS	[3]
Molecular Weight	463.2 g/mol	
Appearance	Off-white solid	
Solubility	DMSO: up to 100 mM	
DMF: 30 mg/ml		
DMSO:PBS (pH 7.2) (1:2): 0.33 mg/ml		
Purity	≥95% to >99% (vendor dependent)	
Storage	-20°C, store in the dark, under desiccating conditions	

Hazard Identification and Safety Precautions

Sal003 is classified as hazardous to the aquatic environment with long-lasting effects (H410).

GHS Pictogram:

 alt text

Signal Word: Warning

Precautionary Statements:

Code	Statement
P261	Avoid breathing dust/fume/gas/mist/vapors/spray.
P264	Wash hands thoroughly after handling.
P270	Do not eat, drink or smoke when using this product.
P271	Use only outdoors or in a well-ventilated area.
P280	Wear protective gloves/protective clothing/eye protection/face protection.
P302+P352	IF ON SKIN: Wash with plenty of soap and water.
P304+P340	IF INHALED: Remove victim to fresh air and keep at rest in a position comfortable for breathing.
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
P330	Rinse mouth.
P362+P364	Take off contaminated clothing and wash it before reuse.
P403+P233	Store in a well-ventilated place. Keep container tightly closed.
P405	Store locked up.
P501	Dispose of contents/container in accordance with local regulation.

Proper Disposal Procedures

Disposal of **Sal003** and its containers must be handled as hazardous waste. Always consult your institution's Environmental Health and Safety (EHS) department for specific protocols.

Step-by-Step Disposal Guide:

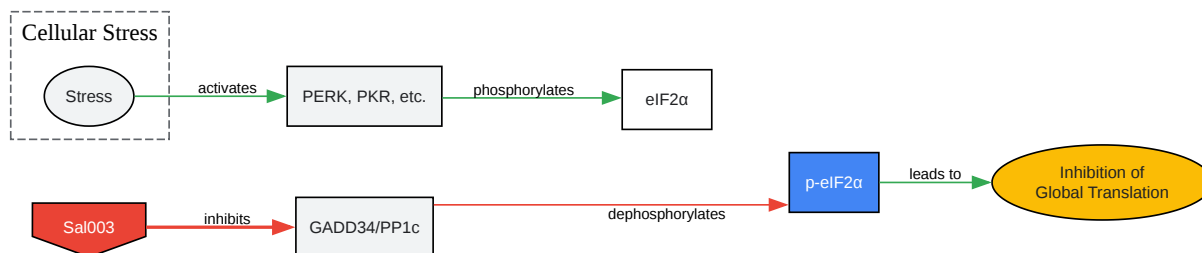
- Waste Collection:
 - Collect all **Sal003** waste, including unused product, solutions, and contaminated consumables (e.g., pipette tips, gloves, vials), in a dedicated, properly labeled hazardous waste container.
 - The container must be made of a compatible material (e.g., polyethylene) and have a secure, tight-fitting lid.
 - Label the container clearly with "Hazardous Waste," the full chemical name "**Sal003**," and the associated hazards (e.g., "Aquatic Hazard").
- Storage Pending Disposal:
 - Store the hazardous waste container in a designated, secure area, away from incompatible materials.
 - The storage area should be cool, dry, and well-ventilated.
- Arrange for Pickup:
 - Contact your institution's EHS department to schedule a pickup for the hazardous waste.
 - Do not attempt to dispose of **Sal003** down the drain or in regular trash.
- Decontamination:
 - Decontaminate any surfaces or equipment that may have come into contact with **Sal003** using an appropriate solvent (e.g., ethanol, isopropanol) followed by soap and water.
 - Collect all cleaning materials as hazardous waste.

Mechanism of Action and Experimental Workflow

Sal003 is a potent inhibitor of the phosphatase complexes that dephosphorylate eukaryotic translation initiation factor 2 α (eIF2 α). This leads to an accumulation of phosphorylated eIF2 α

(eIF2 α -P), which in turn inhibits global protein synthesis.

Signaling Pathway of Sal003 Action



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Caption: **Sal003** inhibits the GADD34/PP1c phosphatase complex, increasing p-eIF2 α levels.

Experimental Protocol: In Vitro eIF2 α Phosphorylation Assay

This protocol outlines a general method to assess the effect of **Sal003** on eIF2 α phosphorylation in a cell-based assay.

- Cell Culture and Treatment:
 - Plate mouse embryonic fibroblasts (MEFs) or other suitable cells in a multi-well plate and culture overnight.
 - Prepare stock solutions of **Sal003** in DMSO (e.g., 10 mM).
 - Treat cells with varying concentrations of **Sal003** (e.g., 1-10 μ M) or a vehicle control (DMSO) for a specified time (e.g., 1-4 hours).
- Cell Lysis:
 - Wash cells with ice-cold PBS.

- Lyse cells in RIPA buffer supplemented with protease and phosphatase inhibitors.
- Centrifuge the lysate to pellet cell debris and collect the supernatant.
- Protein Quantification:
 - Determine the protein concentration of each lysate using a BCA or Bradford assay.
- Western Blot Analysis:
 - Normalize protein amounts for all samples and prepare for SDS-PAGE.
 - Separate proteins by gel electrophoresis and transfer to a PVDF membrane.
 - Block the membrane (e.g., with 5% non-fat milk or BSA in TBST).
 - Incubate the membrane with primary antibodies against phosphorylated-eIF2 α (p-eIF2 α) and total eIF2 α . A loading control (e.g., β -actin or GAPDH) should also be used.
 - Wash the membrane and incubate with appropriate HRP-conjugated secondary antibodies.
 - Detect the signal using an enhanced chemiluminescence (ECL) substrate and an imaging system.
- Data Analysis:
 - Quantify band intensities using densitometry software.
 - Calculate the ratio of p-eIF2 α to total eIF2 α for each treatment condition to determine the effect of **Sal003** on eIF2 α phosphorylation.

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